

Biological activity screening of compounds derived from N-Boc-3-aminophenylacetic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

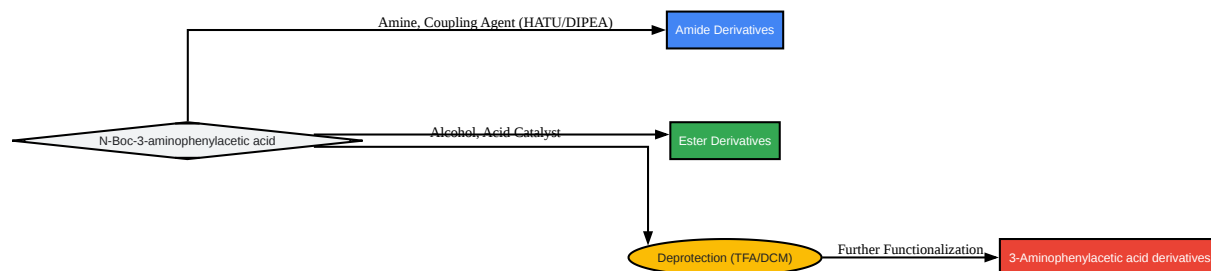
Compound Name: *N-Boc-3-aminophenylacetic Acid*

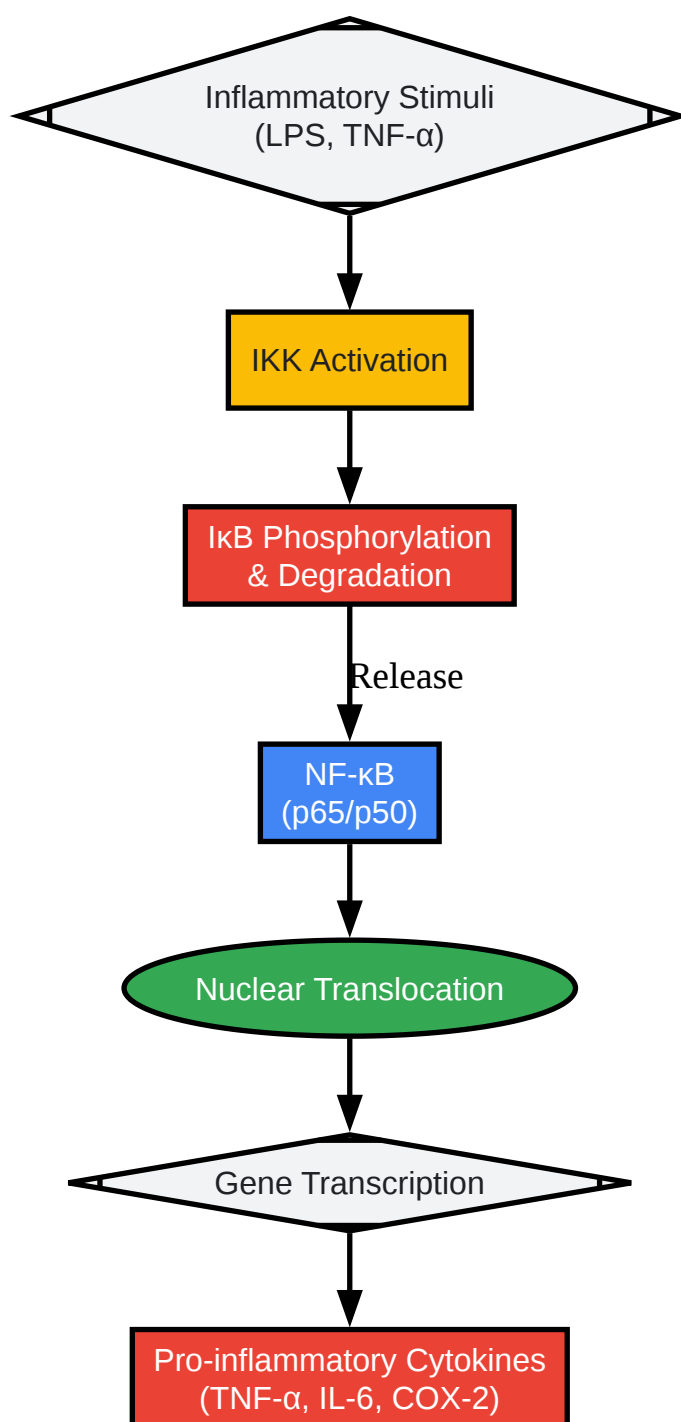
Cat. No.: *B053512*

[Get Quote](#)

Synthetic Pathways and Derivatives

The primary functional handles of **N-Boc-3-aminophenylacetic acid**—the carboxylic acid and the Boc-protected amine—are ideal for creating libraries of amides and esters. The general synthetic workflow involves either the coupling of the carboxylic acid with various amines or alcohols or the deprotection of the Boc group followed by functionalization of the resulting free amine.





[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Biological activity screening of compounds derived from N-Boc-3-aminophenylacetic acid]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b053512#biological-activity-screening-of-compounds-derived-from-n-boc-3-aminophenylacetic-acid\]](https://www.benchchem.com/product/b053512#biological-activity-screening-of-compounds-derived-from-n-boc-3-aminophenylacetic-acid)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com